

# In-Depth Technical Guide: Safety and Handling of Cu(TMHD)<sub>2</sub>

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## Compound of Interest

Compound Name: Cu(TMHD)<sub>2</sub>

Cat. No.: B13154254

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This guide provides comprehensive safety and handling information for Copper(II) bis(2,2,6,6-tetramethyl-3,5-heptanedionate), commonly known as Cu(TMHD)<sub>2</sub>. Adherence to these protocols is critical to ensure a safe laboratory environment.

## Chemical Identification

Identifier	Value
Chemical Name	Copper(II) bis(2,2,6,6-tetramethyl-3,5-heptanedionate)
Synonyms	Cu(TMHD) <sub>2</sub> , Copper bis(2,2,6,6-tetramethyl-3,5-heptanedionate), Bis(2,2,6,6-tetramethylheptane-3,5-dionato)copper, Cupric dipivaloylmethane[1]
CAS Number	14040-05-2[2][3][4]
Molecular Formula	C <sub>22</sub> H <sub>38</sub> CuO <sub>4</sub> [2][3]
Molecular Weight	430.08 g/mol [2][4]

## Hazard Identification and Classification

Cu(TMHD)<sub>2</sub> is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

#### GHS Classification Summary

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[3][4]
Serious Eye Irritation	2 / 2A	H319: Causes serious eye irritation[1][3][4]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[2][3][4]

#### GHS Label Elements

Element	Description
Pictogram	
Signal Word	Warning[1][4][5]
Hazard Statements	H315: Causes skin irritation.[4] H319: Causes serious eye irritation.[4] H335: May cause respiratory irritation.[2][4][5]
Precautionary Statements	Prevention: P261, P264, P271, P280[3][4] Response: P302 + P352, P305 + P351 + P338, P337 + P313[3][4]

## Experimental Protocols: Safe Handling and Emergency Procedures

Strict adherence to the following protocols is mandatory when working with Cu(TMHD)<sub>2</sub>.

## Engineering Controls and Personal Protective Equipment (PPE)

Proper engineering controls and PPE are the primary defense against exposure.

Control / PPE	Specification
Ventilation	Work in a well-ventilated area. Use a local exhaust or a chemical fume hood to minimize exposure to dust. <a href="#">[1]</a>
Eye Protection	Chemical safety goggles are required. Contact lenses should not be worn. <a href="#">[1]</a> An emergency eye wash station must be readily available. <a href="#">[1]</a>
Hand Protection	Neoprene or nitrile rubber gloves are recommended. <a href="#">[1]</a>
Skin and Body Protection	Wear a lab coat or suitable protective clothing to prevent skin contact. <a href="#">[1]</a>
Respiratory Protection	If dust formation is likely, a NIOSH-approved N95 dust mask or higher-level respiratory protection should be used. <a href="#">[4]</a>

## First Aid Measures

In case of exposure, follow these first aid protocols immediately.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[3] Remove contact lenses if present and easy to do. Continue rinsing.[1][3] Seek immediate medical attention.[1][3]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[2][3] Seek medical attention if irritation develops or persists.[1][3]
Inhalation	Move the person to fresh air.[2][3] If not breathing, give artificial respiration.[2][3] Seek medical attention.[2][3]
Ingestion	Do NOT induce vomiting.[2] Clean mouth with water and seek medical attention.[3] Never give anything by mouth to an unconscious person.[1][2]

## Handling and Storage

Procedure	Protocol
Handling	Avoid contact with skin, eyes, and clothing.[1] Do not breathe dust.[1] Minimize dust generation and accumulation.[6] Wash hands thoroughly after handling.[1]
Storage	Store in a cool, dry, and well-ventilated area.[2] [7] Keep containers tightly sealed to prevent contamination.[2]

## Spill and Disposal Procedures

Procedure	Protocol
Spill Cleanup	Sweep up the spilled solid material, avoiding dust formation, and place it in a suitable, labeled container for disposal.[7]
Disposal	Dispose of waste in accordance with local, state, and federal regulations.[7] Do not release into the environment.[6]

## Physical and Chemical Properties

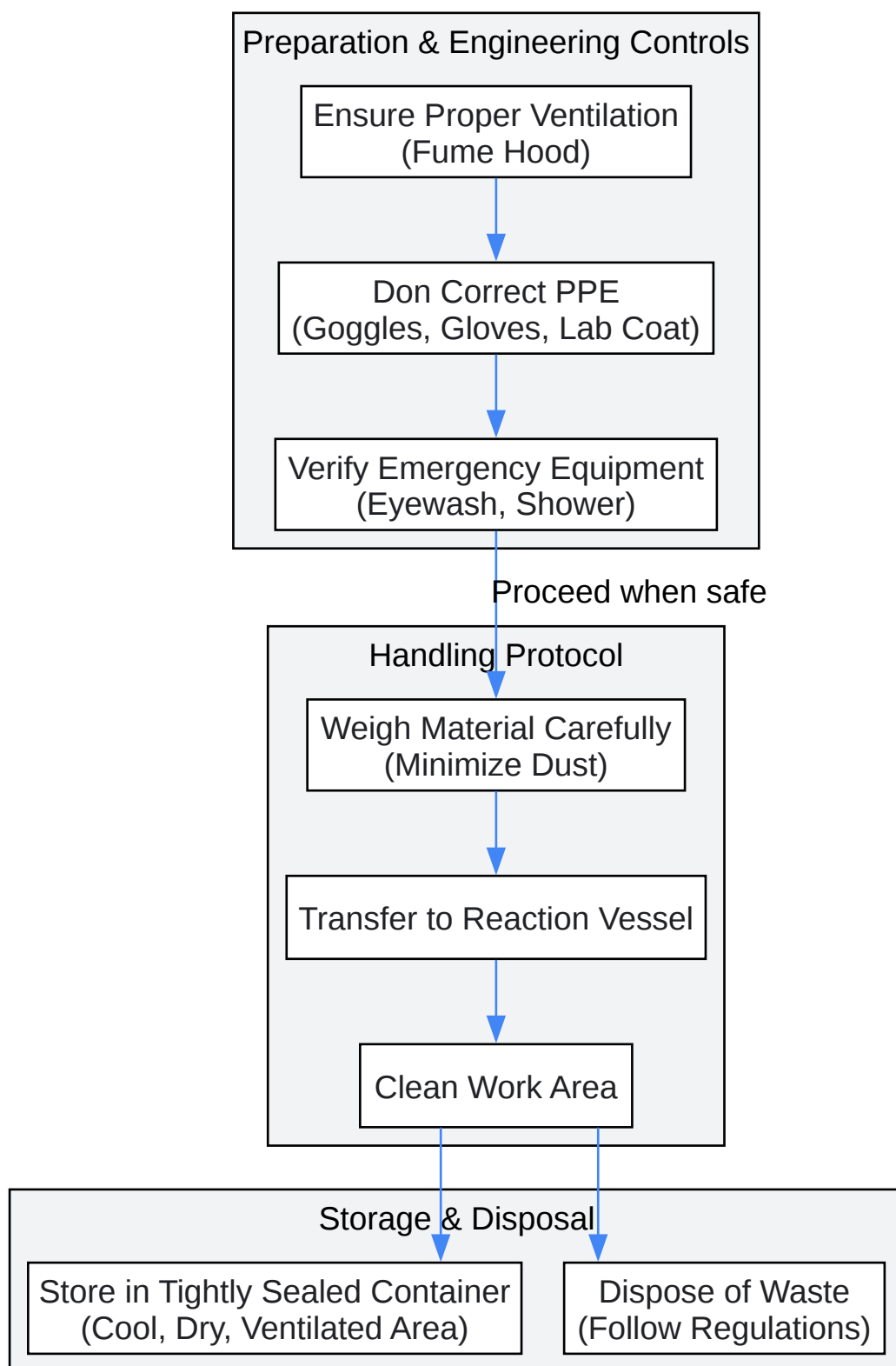
Property	Value
Appearance	Dark violet or purple crystalline solid/powder[2][3][8]
Melting Point	192 - 200 °C (decomposes)[3][4]
Solubility	Insoluble in water[7]
Sublimation	Sublimes at 100°C under 0.1 mmHg vacuum[2]

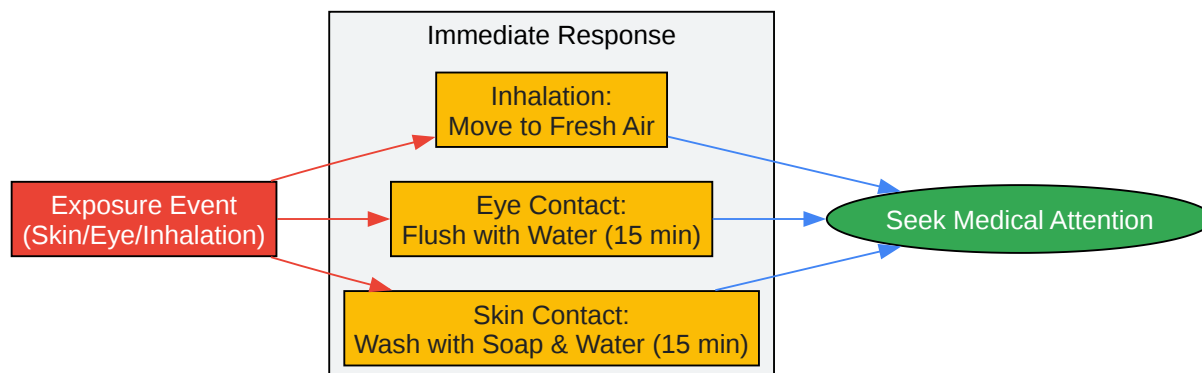
## Stability and Reactivity

Parameter	Description
Chemical Stability	Stable under recommended storage conditions.[7]
Conditions to Avoid	Dust formation, exposure to moist air or water.[6]
Incompatible Materials	Strong oxidizing agents, reducing metals, acetylene, and azides.[7]
Hazardous Decomposition Products	Carbon oxides and copper oxides upon combustion.[7]

## Logical Workflow and Signaling Pathways

The following diagrams illustrate the necessary workflow for safely handling  $\text{Cu(TMHD)}_2$  and the logical progression of hazard response.





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